

Chemical and physical properties of Adrenalone hydrochloride

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Compound of Interest

Compound Name: Adrenalone hydrochloride

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Adrenalone Hydrochloride: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

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Abstract

Adrenalone hydrochloride, a synthetic catecholamine and the ketone analog of epinephrine, serves as a potent α 1-adrenergic receptor agonist.[1] This technical guide provides an in-depth overview of the chemical and physical properties of **Adrenalone hydrochloride**, intended to be a critical resource for researchers, scientists, and professionals in drug development. This document details its foundational physicochemical properties, spectroscopic data, and pharmacological actions, supported by experimental protocols and data visualizations to facilitate its application in research and pharmaceutical development.

Chemical and Physical Properties

Adrenalone hydrochloride is chemically designated as 1-(3,4-dihydroxyphenyl)-2-(methylamino)ethanone hydrochloride.[1] Unlike its parent compound, epinephrine, the replacement of the alcohol function with a ketone group renders it optically inactive.[2] It typically presents as a white to off-white or yellowish crystalline powder.[1][3]

Quantitative Physicochemical Data

The core physicochemical properties of **Adrenalone hydrochloride** are summarized in the table below for easy reference and comparison.

Property	Value	References
Molecular Formula	C ₉ H ₁₁ NO ₃ ·HCl	[1] [3] [4]
Molecular Weight	217.65 g/mol	[1] [3] [4]
CAS Number	62-13-5	[1] [4]
Appearance	White to off-white or yellow-green crystalline powder	[1] [3] [4]
Melting Point	243-249 °C (with decomposition)	[1] [4] [5] [6]
pKa (Strongest Acidic)	7.5 (Predicted)	[7]
Purity (by HPLC)	≥ 98%	[1] [3] [4]

Solubility Profile

The hydrochloride salt form of Adrenalone significantly enhances its aqueous solubility compared to its free base.[\[1\]](#)[\[8\]](#) Its solubility in various solvents is detailed below.

Solvent	Solubility	References
Water	Soluble (1:8 ratio); ≥ 50 mg/mL	[1] [8] [9]
Ethanol (94%)	Soluble (1:45 ratio); < 1 mg/mL	[1] [8] [9]
Methanol	Slightly Soluble	[1] [5]
DMSO	44-100 mg/mL	[8] [10] [11]
Diethyl Ether	Low Solubility	[1] [9]

Stability

Adrenalone hydrochloride is sensitive to light, air, and moisture.[12] For long-term storage, it is recommended to keep it in a tightly sealed, light-resistant container at 2-8°C, preferably under an inert atmosphere like argon or nitrogen.[12] Aqueous solutions of Adrenalone are most stable under acidic conditions, with a pH range of 2.5 to 4.5 being optimal.[5][12] In neutral or alkaline conditions, the rate of oxidative degradation increases, often indicated by a pink or brown discoloration.[12]

Spectroscopic and Chromatographic Data

Spectroscopic Analysis

The structural elucidation of **Adrenalone hydrochloride** is supported by various spectroscopic techniques.

Technique	Key Findings	References
¹ H NMR (in DMSO-d ₆)	Signals correspond to aromatic protons (δ 6.9-7.5), methylene protons (δ ~4.6), methyl protons (δ ~2.6), phenolic hydroxyls (δ ~9.7-10.0), and amine proton (δ ~9.2).	[13]
¹³ C NMR	Reveals the presence of carbonyl carbon, aromatic carbons, methylene carbon, and methyl carbon.	[13]
Infrared (IR)	Shows characteristic absorption bands for phenolic O-H, N-H, C=O (ketone), aromatic C=C, and C-O functional groups.	[13]
Mass Spectrometry (ESI-MS)	Exhibits a prominent protonated molecular ion [M+H] ⁺ at m/z 182.08 for the free base.	[13]

High-Performance Liquid Chromatography (HPLC)

HPLC is a standard method for assessing the purity and quantifying the concentration of **Adrenalone hydrochloride**. A typical method utilizes a reversed-phase C18 column with a mobile phase consisting of an acidic buffer and an organic modifier like methanol or acetonitrile, with UV detection around 280 nm.^[14]

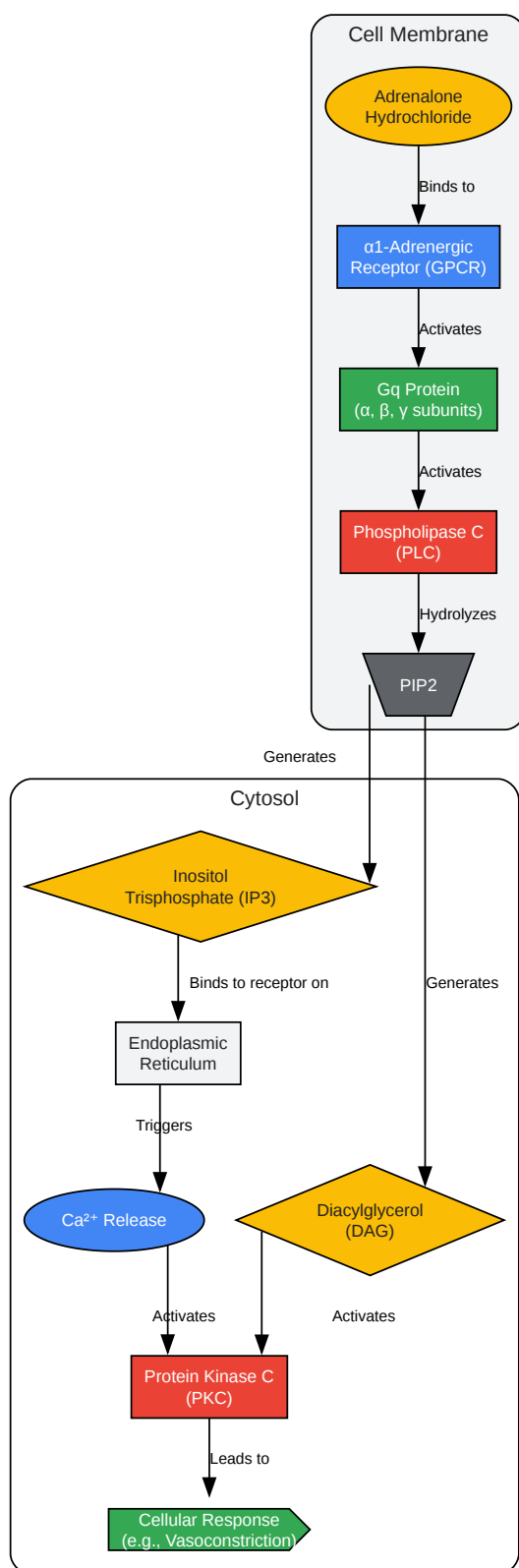
Pharmacological Properties

Mechanism of Action

Adrenalone hydrochloride is a potent and selective agonist for α 1-adrenergic receptors, with minimal affinity for β -adrenergic receptors.^[1] This selective agonism leads to vasoconstriction, which is the basis for its use as a topical hemostatic agent.^[1] Additionally, Adrenalone has been shown to inhibit the enzyme dopamine β -oxidase, which is responsible for the conversion of dopamine to norepinephrine.^{[1][15]}

Signaling Pathway

The activation of α 1-adrenergic receptors by Adrenalone initiates a well-characterized signaling cascade. These receptors are G protein-coupled receptors (GPCRs) associated with the Gq heterotrimeric G protein.^[4] Upon agonist binding, Gq activates phospholipase C (PLC), which in turn hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP₂) into two second messengers: inositol trisphosphate (IP₃) and diacylglycerol (DAG).^{[4][16]} IP₃ diffuses through the cytosol and binds to its receptors on the endoplasmic reticulum, triggering the release of intracellular calcium (Ca²⁺).^[4] DAG, along with the increased intracellular Ca²⁺, activates protein kinase C (PKC), which then phosphorylates various downstream targets, leading to a cellular response such as smooth muscle contraction.^[4]



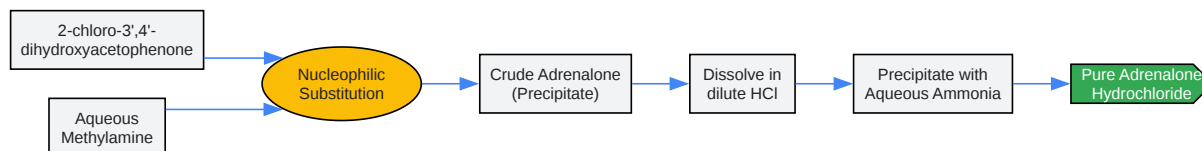
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α_1 -Adrenergic Receptor Signaling Pathway

Experimental Protocols

Synthesis of Adrenalone Hydrochloride

The most common method for synthesizing Adrenalone involves the nucleophilic substitution of 2-chloro-3',4'-dihydroxyacetophenone with methylamine.[17][18]



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Synthetic Workflow for **Adrenalone Hydrochloride**

Materials:

- 2-chloro-3',4'-dihydroxyacetophenone
- Aqueous methylamine solution (e.g., 60%)
- Ethanol
- Dilute Hydrochloric Acid
- Aqueous Ammonia solution

Procedure:

- Suspend 10 g of finely powdered 2-chloro-3',4'-dihydroxyacetophenone in 12 mL of ethanol in a reaction flask.[19]
- Slowly add 10 g of a 60% aqueous methylamine solution to the suspension. An exothermic reaction will occur; maintain a moderate temperature.[19]
- Stir the mixture for approximately 1 hour as the Adrenalone precipitates.[19]

- Filter the precipitate and wash with cold ethanol.[19]
- For purification, dissolve the crude product in dilute hydrochloric acid.[19]
- Carefully add aqueous ammonia solution dropwise to precipitate the pure Adrenalone base.
[19]
- Filter the purified product, wash with cold water, and dry under vacuum.[17]

Spectroscopic Sample Preparation

^1H and ^{13}C NMR Spectroscopy:

- Dissolve a small amount of **Adrenalone hydrochloride** in a suitable deuterated solvent, such as DMSO- d_6 . [13]
- Transfer the solution to an NMR tube for analysis.

Infrared (IR) Spectroscopy:

- Prepare a KBr pellet by grinding 1-2 mg of **Adrenalone hydrochloride** with 100-200 mg of dry KBr powder. [13]
- Press the mixture into a thin, transparent pellet for analysis. [13]

Mass Spectrometry (MS):

- Prepare a dilute solution of **Adrenalone hydrochloride** in a suitable solvent compatible with electrospray ionization (ESI), such as methanol or a water/acetonitrile mixture.

HPLC Analysis for Purity Assessment

This protocol provides a general framework for the determination of Adrenalone purity.

Instrumentation and Conditions:

- HPLC System: A standard HPLC system equipped with a UV detector.
- Column: Reversed-phase C18 column (e.g., 250 x 4.6 mm, 5 μm).

- Mobile Phase: A filtered and degassed mixture of an acidic aqueous buffer (e.g., phosphate buffer at pH 3.0) and an organic modifier (e.g., methanol or acetonitrile).
- Flow Rate: Typically 1.0 mL/min.
- Detection: UV detection at approximately 280 nm.
- Temperature: Ambient.

Procedure:

- Sample Preparation: Accurately weigh and dissolve a small amount of **Adrenalone hydrochloride** in the mobile phase to a known concentration.
- Injection: Inject a defined volume of the sample solution onto the HPLC column.
- Analysis: Record the chromatogram. The purity is determined by the area percentage of the main peak relative to the total area of all peaks.^[18]

Conclusion

Adrenalone hydrochloride is a valuable compound in pharmaceutical research due to its specific α 1-adrenergic agonist activity. This guide has provided a comprehensive summary of its chemical and physical properties, spectroscopic characteristics, and pharmacological profile. The detailed experimental protocols and data visualizations are intended to support researchers in their effective utilization of **Adrenalone hydrochloride** for further scientific investigation and drug development endeavors.

Disclaimer

The information provided in this document is for Research Use Only (RUO) and is not intended for diagnostic or therapeutic procedures. The experimental protocols are provided as a guide and may require optimization for specific laboratory conditions.

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